

Personal protective equipment for handling P-Hydroxybenzaldehyde-13C6

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Compound of Interest

Compound Name: P-Hydroxybenzaldehyde-13C6

Cat. No.: B018057

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Essential Safety and Handling Guide for P-Hydroxybenzaldehyde-13C6

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **P-Hydroxybenzaldehyde-13C6**. Adherence to these protocols is essential for ensuring personal safety, experimental integrity, and proper disposal of chemical waste.

I. Immediate Safety Information

P-Hydroxybenzaldehyde-13C6 is a stable, non-radioactive, isotopically labeled compound. Its chemical and toxicological properties are expected to be identical to its unlabeled counterpart, p-hydroxybenzaldehyde. The primary hazards are associated with the aldehyde functional group, which can cause skin, eye, and respiratory irritation.^{[1][2][3][4]}

Key Hazards:

- Causes serious eye irritation.^{[2][3]}
- Causes skin irritation.^{[2][3]}
- May cause respiratory irritation.^{[1][4]}
- Avoid breathing dust.^{[1][4]}

II. Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **P-Hydroxybenzaldehyde-13C6** to ensure the appropriate level of protection. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Considerations
Hand Protection	Butyl rubber gloves (for prolonged contact) or Nitrile rubber gloves (for splash protection)	Butyl rubber offers excellent resistance to aldehydes.[5] Nitrile gloves provide fair to good short-term protection but should be changed immediately after contact.[5]
Eye & Face Protection	Chemical safety goggles with side-shields	A face shield should be worn in addition to goggles when there is a significant risk of splashing.[6][7]
Skin & Body Protection	Laboratory coat	For larger quantities or procedures with a high splash potential, a chemically resistant apron or coveralls should be worn over the lab coat.[6][8]
Respiratory Protection	Not generally required under normal use with adequate ventilation.	A NIOSH-approved respirator with an organic vapor cartridge may be necessary if handling large quantities, in case of a spill, or if dust is generated.[6][9]

III. Operational Plan: From Receipt to Disposal

This section outlines the step-by-step procedure for safely handling **P-Hydroxybenzaldehyde-13C6** in a laboratory setting.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong bases, and strong reducing agents.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed to prevent contamination and degradation.[\[1\]](#)[\[10\]](#) For long-term stability, especially for stock solutions, storage at -20°C in amber vials is recommended.[\[11\]](#)

2. Handling and Use:

- All handling of **P-Hydroxybenzaldehyde-13C6** should be performed in a certified chemical fume hood to minimize inhalation exposure.[\[8\]](#)
- Before handling, ensure all necessary PPE is correctly worn.
- Avoid the formation of dust when working with the solid form.[\[1\]](#)
- Use only non-sparking tools if the material is in a flammable solvent.
- Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#)

3. Spill Management:

- In the event of a spill, evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection, before attempting to clean up.[\[6\]](#)
- For solid spills, carefully sweep up the material to avoid generating dust and place it in a suitable, labeled container for disposal.[\[1\]](#)[\[3\]](#)
- For solutions, absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal.
- Ventilate the area and wash the spill site after the material has been removed.

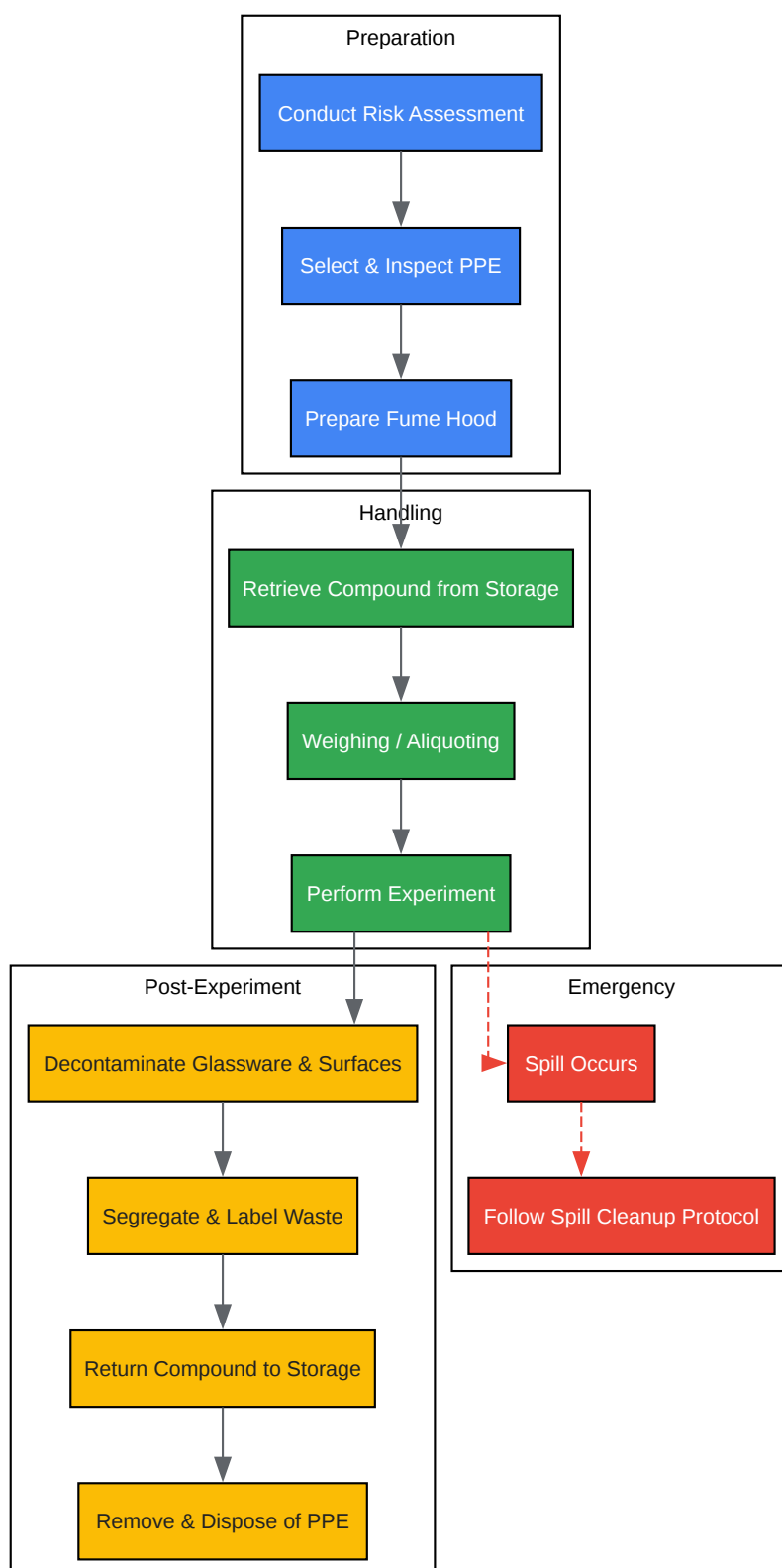
IV. Disposal Plan

All chemical waste must be disposed of in accordance with local, state, and federal regulations.

- Solid Waste: Collect solid **P-Hydroxybenzaldehyde-13C6** waste and contaminated disposables (e.g., gloves, weighing paper) in a clearly labeled, sealed container for hazardous waste.
- Liquid Waste: Solutions containing **P-Hydroxybenzaldehyde-13C6** should be collected in a labeled, sealed, and appropriate hazardous waste container. Do not mix with other incompatible waste streams.
- Disposal Method: Offer surplus and non-recyclable solutions to a licensed disposal company. [1] The material may be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[1]

V. Experimental Workflow Diagram

The following diagram illustrates the standard workflow for the safe handling of **P-Hydroxybenzaldehyde-13C6**.



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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. carlroth.com [carlroth.com]
- 5. benchchem.com [benchchem.com]
- 6. cdc.gov [cdc.gov]
- 7. med.navy.mil [med.navy.mil]
- 8. osha.gov [osha.gov]
- 9. Aldehydes exposure analysis | RPS [rpsgroup.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. benchchem.com [benchchem.com]
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